

# Application of Cobalt Chromate in Pigment Formulation: Detailed Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *cobalt(2+);dioxido(dioxo)chromium*

Cat. No.: *B089288*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Cobalt chromate pigments are a class of inorganic colorants known for their exceptional durability, heat stability, and vibrant hues, primarily in shades of blue and green. Chemically, they are mixed metal oxides with a spinel crystal structure, which imparts their robust characteristics. The two most common types are Cobalt Chromate Blue (C.I. Pigment Blue 36) and Cobalt Chromate Green (C.I. Pigment Green 26). These pigments find extensive use in applications demanding high performance, such as industrial coatings, plastics, ceramics, and artists' paints.<sup>[1][2][3]</sup> This document provides detailed application notes and experimental protocols for the synthesis and formulation of cobalt chromate pigments.

## Pigment Properties and Characteristics

Cobalt chromate pigments offer a range of desirable properties that make them suitable for demanding applications. Their spinel structure provides a stable crystalline matrix that encapsulates the metal ions, rendering them chemically inert and resistant to bleeding or migration.<sup>[2][3]</sup>

Key Performance Characteristics:

- **High Lightfastness and Weather Resistance:** These pigments exhibit excellent resistance to fading upon exposure to UV radiation and harsh weather conditions, making them ideal for outdoor applications.[4][5] Their lightfastness is often rated as "excellent" (Class I) according to ASTM standards.[2]
- **Thermal Stability:** Cobalt chromate pigments can withstand high temperatures without significant color change, making them suitable for use in high-temperature plastics and coatings.[6][7]
- **Chemical Resistance:** They are highly resistant to acids, alkalis, and solvents, ensuring color stability in chemically aggressive environments.[4][7]
- **Opacity and Hiding Power:** These pigments generally provide good opacity and hiding power in various formulations.[4]
- **Coloristics:** Cobalt Chromate Blue (PB36) typically presents a greenish-blue shade, while Cobalt Chromate Green (PG26) offers a dark, bluish-green hue.[8][9] The final color can be influenced by the specific synthesis conditions and the presence of modifying oxides.[3]

## Quantitative Data Summary

The following tables summarize the typical physical and resistance properties of Cobalt Chromate Blue (PB36) and Cobalt Chromate Green (PG26).

Table 1: Physical Properties of Cobalt Chromate Pigments

Property	Cobalt Chromate Blue (PB36)	Cobalt Chromate Green (PG26)
C.I. Name	Pigment Blue 36	Pigment Green 26
C.I. Number	77343	77344
Chemical Formula	$\text{Co}(\text{Al,Cr})_2\text{O}_4$	$\text{CoCr}_2\text{O}_4$
Crystal Structure	Spinel	Spinel
Specific Gravity	4.4 - 4.8	4.2 - 5.1
pH	7.5 - 9.5	6.0 - 9.0
Oil Absorption ( g/100g )	16 - 26	11 - 20
Heat Resistance	>800 °C	>1000 °C

Data compiled from multiple sources.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 2: Resistance Properties of Cobalt Chromate Pigments (Scale: 1-5, where 5 is excellent; Lightfastness Scale: 1-8, where 8 is excellent)

Property	Cobalt Chromate Blue (PB36)	Cobalt Chromate Green (PG26)
Lightfastness	8	8
Weather Resistance	5	5
Acid Resistance	5	5
Alkali Resistance	5	5
Solvent Resistance	5	5
Migration Resistance	5	5

Data compiled from multiple sources.[\[2\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Experimental Protocols

## Synthesis of Cobalt Chromate Pigments

### 1. High-Temperature Solid-State Reaction (Calcination)

This is the most common industrial method for producing cobalt chromate pigments. It involves the intimate mixing of metal oxides followed by heating at high temperatures to induce a solid-state reaction and formation of the spinel structure.<sup>[3][6]</sup>

Protocol for Cobalt Chromate Green (PG26):

- Precursor Preparation:
  - Accurately weigh stoichiometric amounts of cobalt (II) oxide (CoO) and chromium (III) oxide (Cr<sub>2</sub>O<sub>3</sub>). The molar ratio should be 1:1.
- Mixing:
  - Thoroughly mix the oxide powders in a ball mill or with a mortar and pestle to ensure a homogeneous mixture.
- Calcination:
  - Place the mixed powder in a high-temperature resistant crucible (e.g., alumina).
  - Heat the crucible in a muffle furnace to a temperature between 1000 °C and 1300 °C.<sup>[6]</sup> The final color and particle size can be influenced by the specific temperature and duration of calcination. A typical cycle would be to ramp the temperature at 10 °C/min to the desired temperature and hold for 2-4 hours.
- Post-Calcination Processing:
  - Allow the furnace to cool down to room temperature.
  - The resulting pigment clinker is then crushed and milled to the desired particle size.

Protocol for Cobalt Chromate Blue (PB36):

The synthesis of Cobalt Chromate Blue is similar to the green variant but includes aluminum oxide as a key precursor.

- Precursor Preparation:
  - Weigh appropriate molar ratios of cobalt (II) oxide (CoO), chromium (III) oxide (Cr<sub>2</sub>O<sub>3</sub>), and aluminum oxide (Al<sub>2</sub>O<sub>3</sub>). The ratios can be varied to achieve different shades of blue. [3] Modifiers such as ZnO or MgO can also be added in small quantities to adjust the color.[3]
- Mixing:
  - Homogenize the powders as described for PG26.
- Calcination:
  - Calcine the mixture at a temperature of approximately 1315 °C (2400 °F).[3]
- Post-Calcination Processing:
  - Cool, crush, and mill the pigment as described for PG26.

## 2. Sol-Gel Synthesis

The sol-gel method offers better control over particle size and homogeneity at lower temperatures compared to the solid-state reaction.

Protocol for Cobalt Chromate Green (PG26) via Sol-Gel:

This protocol is adapted from a patented method.[13]

- Precursor Solution Preparation:
  - Dissolve soluble salts of cobalt and chromium (e.g., cobalt nitrate hexahydrate and chromium nitrate nonahydrate) in deionized water.
- Gel Formation:

- In a separate container, prepare a solution of stearic acid and an acrylic-styrene block copolymer in water. The patent suggests a mass ratio of stearic acid to the copolymer of 5-8:1 and a mass ratio of stearic acid to the cobalt salt of 3-5:1.[\[13\]](#)
- Combine the two solutions and heat to 80-90 °C with constant stirring until a transparent sol forms, which then transforms into a dark green gel upon water evaporation.
- Drying:
  - Dry the gel in an oven at approximately 130 °C for 2-3 hours to obtain a xerogel precursor.[\[13\]](#)
- Calcination:
  - Place the dried xerogel in a muffle furnace.
  - Ignite the gel in an air atmosphere. The self-propagating combustion will yield a gray-green powder.
  - Raise the temperature to 1100-1200 °C and hold for 2-3 hours.[\[13\]](#)
- Final Processing:
  - After cooling, the resulting pigment can be finely ground.

## Formulation of a Solvent-Based Coating

This protocol provides a general guideline for incorporating cobalt chromate pigments into a simple solvent-based alkyd paint formulation.

Materials and Equipment:

- Cobalt Chromate pigment (PB36 or PG26)
- Long oil alkyd resin
- Mineral spirits (solvent)
- Driers (e.g., cobalt, zirconium, calcium octoates)

- Anti-skinning agent
- High-speed disperser or shaker
- Grindometer

#### Procedure:

- Premixing:
  - In a suitable container, combine the alkyd resin and a portion of the mineral spirits.
  - While stirring at low speed, gradually add the cobalt chromate pigment. A typical pigment loading for a high-performance coating would be in the range of 10-30% by weight, depending on the desired color strength and opacity.
- Dispersion:
  - Increase the speed of the disperser to achieve a vortex. Continue dispersing until the pigment is finely and uniformly distributed in the resin.
  - Check the fineness of grind using a grindometer. A Hegman gauge reading of 6-7 is typically desired for good gloss and color development.
- Let-down:
  - Reduce the stirrer speed and add the remaining alkyd resin and mineral spirits to achieve the desired viscosity.
- Additives:
  - Add the driers and anti-skinning agent and mix thoroughly at low speed.
- Testing:
  - Apply the paint to a substrate and evaluate for color, gloss, drying time, and other performance properties.

## Performance Evaluation

### Colorimetric Analysis

The color of the synthesized pigments and their formulations should be quantified using a spectrophotometer or colorimeter to obtain CIELAB (Lab\*) values.<sup>[5][14][15]</sup>

- L\* represents lightness (0 = black, 100 = white).
- *a* represents the red-green axis (+a = red, -a\* = green).
- *b* represents the yellow-blue axis (+b = yellow, -b\* = blue).

### Weathering and Lightfastness Testing

Accelerated weathering tests can be performed to evaluate the durability of coatings containing cobalt chromate pigments. ASTM G154 is a common standard that uses fluorescent UV lamps to simulate sunlight and condensation to simulate moisture.<sup>[1][4][16]</sup> The color change ( $\Delta E^*$ ) can be measured at intervals to assess the pigment's resistance to degradation.

## Safety and Handling

Cobalt chromate pigments are generally considered stable and non-reactive. However, as with all fine powders, inhalation of dust should be avoided.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a dust mask or respirator when handling the dry pigment powder.
- Ventilation: Work in a well-ventilated area to minimize dust exposure.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

## Diagrams

Caption: Workflow for Solid-State Synthesis of Cobalt Chromate Pigments.

Caption: General Workflow for Paint Formulation with Cobalt Chromate Pigments.

Caption: Logical Relationship of Cobalt Chromate Pigment Properties.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ASTM G154 and G155 Explained | Element [element.com]
- 2. Cobalt Chromite Blue (PB36) [en.zdcolour.com]
- 3. naturalpigments.com [naturalpigments.com]
- 4. ASTM G154 | Q-Lab [q-lab.com]
- 5. researchgate.net [researchgate.net]
- 6. Pigment Green 26(Cobalt Chromite Green)\_High temperature resistant pigment\_HANGZHOU EMPEROR PIGMENT CO., LTD [pigmentpigment.com]
- 7. ColorCor® 1726 Pigment Green 26 | Fineland Chem [finelandchem.com]
- 8. Blue 36 | Mason Color Works [masoncolor.com]
- 9. forgeway.com [forgeway.com]
- 10. s3.amazonaws.com [s3.amazonaws.com]
- 11. ColorCor® 1636 Pigment Blue 36 | Fineland Chem [finelandchem.com]
- 12. epsilonpigments.com [epsilonpigments.com]
- 13. CN103553148B - A kind of preparation method of cobalt chromium green pigment - Google Patents [patents.google.com]
- 14. CIELAB color space - Wikipedia [en.wikipedia.org]
- 15. researchgate.net [researchgate.net]
- 16. ASTM G154 - Accelerated Weathering - ICC Evaluation Service, LLC (ICC-ES) [icc-es.org]
- To cite this document: BenchChem. [Application of Cobalt Chromate in Pigment Formulation: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089288#application-of-cobalt-chromate-in-pigment-formulation]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)